

Molecular weight and formula of MMAE intermediate-10

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Compound of Interest

Compound Name:

Monomethyl auristatin E
intermediate-10

Cat. No.:

B12373337

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An In-depth Technical Guide to MMAE Intermediate-10

This technical guide provides a comprehensive overview of Monomethyl Auristatin E (MMAE) intermediate-10, a crucial molecule in the synthesis of the potent anti-cancer agent MMAE. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, a representative synthesis protocol, and a visualization of its formation.

Core Data

MMAE intermediate-10 is a key building block in the multi-step synthesis of MMAE, a highly effective cytotoxic payload used in antibody-drug conjugates (ADCs). The precise control of its synthesis is critical for the overall efficiency and purity of the final active pharmaceutical ingredient.

Physicochemical Properties

The fundamental properties of MMAE intermediate-10 are summarized in the table below for easy reference.



Property	Value
Molecular Formula	C22H35NO5
Molecular Weight	393.5 g/mol
IUPAC Name	tert-butyl (3R)-3-methoxy-5-methyl-4- [methyl(phenylmethoxycarbonyl)amino]heptano ate
Canonical SMILES	CCC(C)C(C(CC(=O)OC(C) (C)C)OC)N(C)C(=O)OCC1=CC=CC=C1
Isomeric SMILES	CCC(C)C(INVALID-LINK OC)N(C)C(=O)OCC1=CC=CC=C1

Synthesis of MMAE Intermediate-10: A Representative Experimental Protocol

The synthesis of MMAE intermediate-10 involves the protection of the secondary amine of its precursor, (3R,4S,5S)-tert-butyl 4-(methylamino)-3-methoxy-5-methylheptanoate, using benzyl chloroformate (Cbz-Cl). This reaction introduces the benzyloxycarbonyl (Cbz) protecting group, which is stable under various reaction conditions and can be selectively removed at a later stage of the MMAE synthesis.

Objective: To synthesize tert-butyl (3R)-3-methoxy-5-methyl-4-[methyl(phenylmethoxycarbonyl)amino]heptanoate (MMAE intermediate-10) by N-protection of (3R,4S,5S)-tert-butyl 4-(methylamino)-3-methoxy-5-methylheptanoate.

Materials:

- (3R,4S,5S)-tert-butyl 4-(methylamino)-3-methoxy-5-methylheptanoate
- Benzyl chloroformate (Cbz-Cl)
- Anhydrous Dichloromethane (DCM)
- Anhydrous Diisopropylethylamine (DIPEA) or other non-nucleophilic base



- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes, Ethyl Acetate)

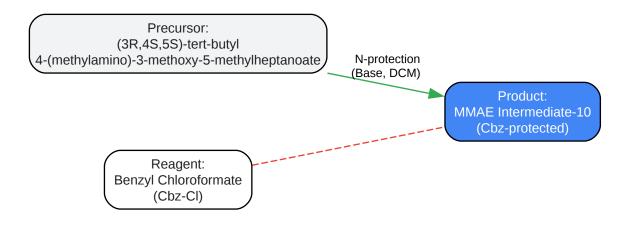
Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (3R,4S,5S)-tert-butyl 4-(methylamino)-3-methoxy-5-methylheptanoate (1.0 equivalent) in anhydrous dichloromethane.
- Base Addition: Cool the solution to 0 °C using an ice bath. Add diisopropylethylamine (1.5 equivalents) dropwise to the stirred solution.
- Protection: Slowly add benzyl chloroformate (1.2 equivalents) to the reaction mixture. Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure MMAE intermediate-10.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry.



Synthesis Workflow Diagram

The following diagram illustrates the logical relationship in the synthesis of MMAE intermediate-10 from its immediate precursor.



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Synthesis of MMAE Intermediate-10.

This guide provides foundational information for professionals engaged in the research and development of antibody-drug conjugates. The provided data and protocols are intended to support a deeper understanding of the synthesis of MMAE and its intermediates.

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